

Progression-Free Survival in Gemcitabine-Based Regimens: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *gemcitabine*

Cat. No.: *B021848*

[Get Quote](#)

This guide provides a comprehensive comparison of progression-free survival (PFS) in patients receiving **gemcitabine**-based chemotherapy regimens for various cancers. The data presented is compiled from multiple clinical trials and research studies to offer an objective resource for researchers, scientists, and drug development professionals.

Data Presentation: Progression-Free Survival

The following tables summarize the quantitative data on progression-free survival for **gemcitabine**-based regimens compared to alternative therapies across different cancer types.

Pancreatic Cancer

Clinical Trial / Study	Treatment Arm 1	Median PFS (Arm 1)	Treatment Arm 2	Median PFS (Arm 2)	Hazard Ratio (95% CI)
MPACT (Phase III)[1][2]	Gemcitabine + nab-paclitaxel	5.5 months	Gemcitabine	3.7 months	0.69 (0.58 - 0.82)
GEMSAP Study (Phase II)[3]	Gemcitabine + S-1	5.4 months	Gemcitabine	3.6 months	0.64 (0.42 - 0.97)
ANICE-PaC Study[4]	Gemcitabine + nab-paclitaxel (real-world)	5.0 months	-	-	-
Meta-analysis[5]	Gemcitabine-based combination therapy	-	Gemcitabine	-	0.78 (0.72 - 0.84)
Phase II Trial[6]	Gemcitabine + TH-302 (hypoxia-activated agent)	5.6 months	Gemcitabine	3.6 months	-
Phase II Trial[7]	Gemcitabine + Capecitabine	6.5 months	-	-	-

Biliary Tract Cancer

Clinical Trial / Study	Treatment Arm 1	Median PFS (Arm 1)	Treatment Arm 2	Median PFS (Arm 2)	Hazard Ratio (95% CI)
ABC-02 (Phase III)[8][9][10]	Gemcitabine + Cisplatin	8.0 months	Gemcitabine	5.0 months	-
Retrospective Study[11][12]	Gemcitabine + Cisplatin + nab-paclitaxel	12.0 months	Gemcitabine + Cisplatin	5.5 months	-
Propensity-Score Matched Analysis[13]	Gemcitabine + Cisplatin	6.9 months	Gemcitabine	5.1 months	0.79 (0.42 - 1.49)
Prospective Observational Study[14]	Gemcitabine + Cisplatin + S-1	10.2 months	Gemcitabine + Cisplatin + Durvalumab	6.2 months	-

Non-Small Cell Lung Cancer (NSCLC)

Clinical Trial / Study	Patient Population	Treatment Arm	Median PFS
Phase II Trial[15]	Stage IIIB/IV, PS 2	Gemcitabine	2.5 months
Phase II Trial[16]	Previously platinum-treated	Gemcitabine	4.1 months
Meta-analysis[17]	-	Gemcitabine + Platinum	-

Experimental Protocols

MPACT (Metastatic Pancreatic Adenocarcinoma Clinical Trial)

- Objective: To compare the efficacy and safety of **gemcitabine** with or without nab-paclitaxel in patients with metastatic pancreatic cancer.[1]
- Patient Population: Patients with previously untreated metastatic adenocarcinoma of the pancreas.[2]
- Dosing Regimen:
 - Arm 1 (Combination): Nab-paclitaxel (125 mg/m²) followed by **gemcitabine** (1000 mg/m²) on days 1, 8, and 15 of each 28-day cycle.[2]
 - Arm 2 (Monotherapy): **Gemcitabine** (1000 mg/m²) weekly for 7 of 8 weeks in the first cycle and then on days 1, 8, and 15 of each 28-day cycle.[2]
- Primary Endpoint: Overall survival.[1]
- Secondary Endpoints: Progression-free survival and overall response rate.[1]

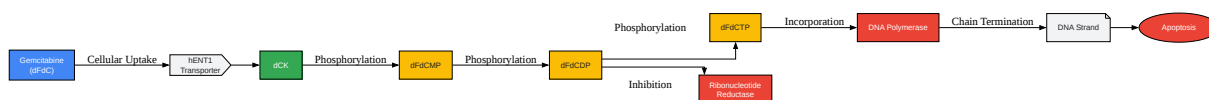
ABC-02 (Advanced Biliary Cancer)

- Objective: To determine whether the combination of cisplatin and **gemcitabine** improves overall and progression-free survival compared with **gemcitabine** alone in patients with advanced biliary tract cancer.[9]
- Patient Population: Patients with locally advanced or metastatic cholangiocarcinoma, gallbladder cancer, or ampullary cancer.[9]
- Dosing Regimen:
 - Arm 1 (Combination): Cisplatin (25 mg/m²) followed by **gemcitabine** (1000 mg/m²) on days 1 and 8, every 3 weeks for eight cycles.[9]
 - Arm 2 (Monotherapy): **Gemcitabine** (1000 mg/m²) on days 1, 8, and 15, every 4 weeks for six cycles.[9]
- Primary Endpoint: Overall survival.[9]
- Secondary Endpoint: Progression-free survival.[9]

Visualizations

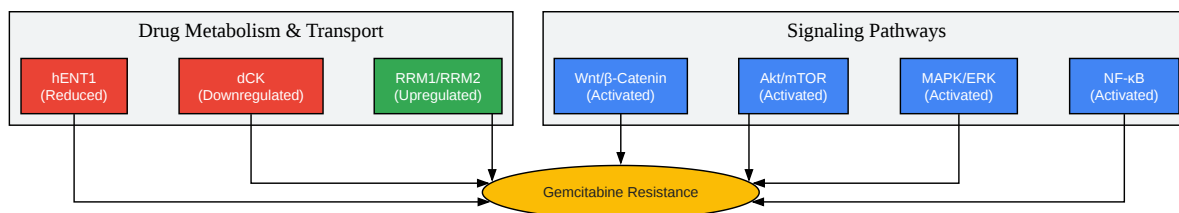
Signaling Pathways

The following diagrams illustrate key signaling pathways associated with **gemcitabine's** mechanism of action and the development of resistance.



[Click to download full resolution via product page](#)

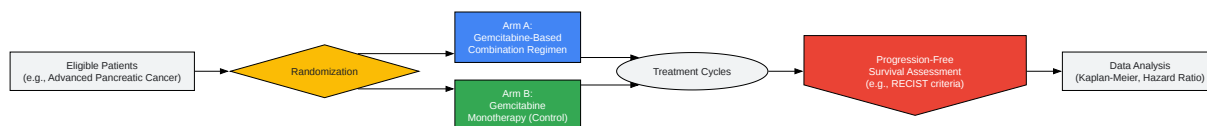
Caption: **Gemcitabine's** mechanism of action.



[Click to download full resolution via product page](#)

Caption: Key pathways contributing to **gemcitabine** resistance.

Experimental Workflow



[Click to download full resolution via product page](#)

Caption: A generalized workflow for a comparative clinical trial.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Increased survival in pancreatic cancer with nab-paclitaxel plus gemcitabine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. onclive.com [onclive.com]
- 3. A multicentre randomised phase II trial of gemcitabine alone vs gemcitabine and S-1 combination therapy in advanced pancreatic cancer: GEMSAP study - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Prognostic factors for survival with nab-paclitaxel plus gemcitabine in metastatic pancreatic cancer in real-life practice: the ANICE-PaC study - PMC [pmc.ncbi.nlm.nih.gov]
- 5. cdn.amegroups.cn [cdn.amegroups.cn]
- 6. blogs.the-hospitalist.org [blogs.the-hospitalist.org]
- 7. A Phase II Trial of Gemcitabine plus Capecitabine for Patients with Advanced Pancreatic Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 8. ahfs.ashp.org [ahfs.ashp.org]
- 9. researchgate.net [researchgate.net]
- 10. mdpi.com [mdpi.com]

- 11. Prolonged progression-free survival achieved by gemcitabine, cisplatin, and albumin-bound paclitaxel for the treatment of advanced biliary tract cancers - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Prolonged progression-free survival achieved by gemcitabine, cisplatin, and albumin-bound paclitaxel for the treatment of advanced biliary tract cancers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. mdpi.com [mdpi.com]
- 15. Results of a phase II trial of gemcitabine in patients with non-small-cell lung cancer and a performance status of 2 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Gemcitabine in patients with non-small-cell lung cancer previously treated with platinum-based chemotherapy: a phase II California cancer consortium trial - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. Gemcitabine: Efficacy in the Treatment of Advanced Stage Nonsquamous Non-Small Cell Lung Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Progression-Free Survival in Gemcitabine-Based Regimens: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b021848#progression-free-survival-in-patients-on-gemcitabine-based-regimens]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com